Essential Safety and Handling Guide for Divinylbenzene

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Compound of Interest

Compound Name: *Divin*

Cat. No.: *B1498632*

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Disclaimer: The term "**Divin**" is not a standard chemical identifier. This guide assumes the user is referring to **Divin**ylbenzene (DVB), a hazardous chemical. The following information is based on safety data for **Divin**ylbenzene. Always consult the specific Safety Data Sheet (SDS) for the product you are using before handling.

This guide provides essential safety protocols, personal protective equipment (PPE) recommendations, and operational plans for the handling and disposal of **Divin**ylbenzene (DVB) in a laboratory setting. It is intended for researchers, scientists, and drug development professionals.

Personal Protective Equipment (PPE)

When handling **Divin**ylbenzene, the following personal protective equipment is mandatory to minimize exposure and ensure personal safety.

- Eye and Face Protection: Tightly fitting safety goggles are required. For operations with a higher risk of splashing, a face shield (minimum 8-inch) should be worn in conjunction with goggles.[1]

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- Hand Protection: Wear chemical-impermeable gloves. The specific glove material should be selected based on the breakthrough time for **Divin**ylbenzene. Consult with your safety equipment supplier for recommendations on the most protective material.[2][3]

- Skin and Body Protection: A chemical-resistant apron and long-sleeved clothing are necessary to prevent skin contact.[4] For any tasks with significant potential for exposure, full protective suits may be required.[3] All protective clothing should be clean and put on before work begins.[3]

- Respiratory Protection: Work should be conducted in a well-ventilated area, preferably within a chemical fume hood, to keep airborne concentrations below exposure limits.[5] If ventilation is inadequate or for operations where inhalation exposure may occur, a NIOSH-approved air-purifying respirator with organic vapor cartridges is required.[5]

Exposure Limits and Physical Hazards

Understanding the exposure limits and physical properties of **Divin**ylbenzene is crucial for safe handling.

Parameter	Value	Reference
NIOSH Recommended Exposure Limit (REL)	10 ppm (averaged over a 10-hour workshift)	[3]
ACGIH Threshold Limit Value (TLV)	10 ppm (averaged over an 8-hour workshift)	[3]
Flash Point	143°F	[6]
Lower Explosive Limit (LEL)	1.1%	[6]
Upper Explosive Limit (UEL)	6.2%	[6]
Specific Gravity	0.93 (Less dense than water)	[6]

Handling and Storage Protocols

Adherence to proper handling and storage procedures is critical to prevent accidents and ensure the stability of **Divin**ylbenzene.

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Handling:

- Conduct all work in a well-ventilated area or a chemical fume hood.[2][5]
- Avoid contact with skin and eyes.[1][2]
- Avoid inhaling vapors or mists.[1]
- Use non-sparking tools and explosion-proof equipment.[5]
- Ground and bond containers when transferring material to prevent static discharge.[5]
- Keep away from heat, sparks, open flames, and other ignition sources.[1]
- Do not eat, smoke, or drink in areas where **Divin**ylbenzene is handled.[3]

Storage:

- Store in tightly closed containers in a cool, dark, dry, and well-ventilated area.[1][3][7]
- Store away from incompatible materials such as oxidizing agents, strong acids, and metallic salts (e.g., ferric and aluminum chlorides).[3][7]
- **Divin**ylbenzene is thermally unstable and can polymerize easily, especially when heated.[2][3][7] Store only if stabilized.[2][7]
- Maintain the storage temperature below 90°F (32°C).[5]

Emergency Procedures: Spill and Exposure Response

Immediate and appropriate action is required in the event of a spill or personnel exposure.

Personnel Exposure:

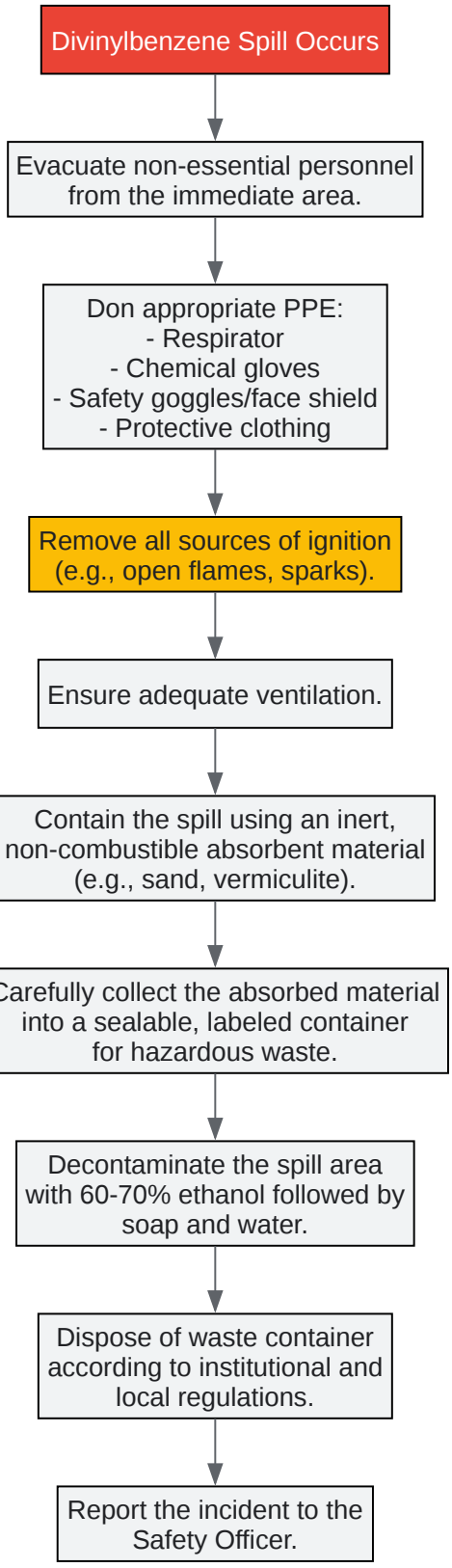
- Eye Contact: Immediately flush eyes with large amounts of water for at least 15-30 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[3][8]

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- Skin Contact: Quickly remove contaminated clothing. Immediately wash the contaminated skin with large amounts of soap and water.[3]
- Inhalation: Move the person to fresh air. If breathing has stopped, provide artificial respiration. Seek prompt medical attention.[3][8]
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[2][8]

Spill Response Workflow:

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Caption: Workflow for responding to a **Divin**ylbenzene spill.

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Disposal Plan

Proper disposal of **Divin**ylbenzene and associated waste is essential to prevent environmental contamination and comply with regulations.

- Waste Classification: Chemical waste generators must determine if the discarded chemical is classified as a hazardous waste and consult local, regional, and national regulations for complete and accurate classification.[1]
- Disposal Method: The preferred method of disposal for unused or contaminated **Divin**ylbenzene is through a licensed chemical destruction plant or by controlled incineration with flue gas scrubbing.[2][5]
- Contaminated Materials: Absorbent materials, contaminated clothing, and other waste should be sealed in a vapor-tight plastic bag or other suitable container, properly labeled, and disposed of as hazardous waste.[6]
- Regulatory Contact: Contact your state's Department of Environmental Protection (DEP) or the regional office of the federal Environmental Protection Agency (EPA) for specific disposal recommendations.[3]

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- To cite this document: BenchChem. [Essential Safety and Handling Guide for Divinylbenzene]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1498632/docs#essential-safety-and-handling-guide-for-divinylbenzene]

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